

Preparing Isogambogenic Acid Stock Solution in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Isogambogenic acid*

Cat. No.: *B3030339*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Isogambogenic acid (iso-GNA) is a natural product isolated from *Garcinia hanburyi* that has demonstrated significant cytotoxic activity against various cancer cell lines.[1] Its mechanism of action involves the induction of apoptosis-independent autophagic cell death, making it a compound of interest for cancer research and drug development, particularly in the context of apoptosis-resistant cancers.[2] Proper preparation of a stock solution is the critical first step for accurate and reproducible in vitro and in vivo studies. Due to its hydrophobic nature, **Isogambogenic acid** is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents such as dimethyl sulfoxide (DMSO). This document provides a detailed protocol for the preparation, storage, and handling of **Isogambogenic acid** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **Isogambogenic acid** and its solvent, DMSO, is provided in the table below for easy reference.

Property	Value	Reference
Isogambogenic Acid		
Molecular Formula	C ₃₈ H ₄₆ O ₈	[3]
Molecular Weight	630.778 g/mol	[3]
CAS Number	887923-47-9	[1][3][4]
Purity	Typically >95% (verify with supplier)	[3]
Recommended Stock Conc.	10 mM in DMSO	[2]
DMSO		
Molecular Formula	(CH ₃) ₂ SO	
Molecular Weight	78.13 g/mol	
Density	1.1004 g/cm ³	
Boiling Point	189 °C (372 °F)	
Freezing Point	18.5 °C (65.3 °F)	
Purity	Anhydrous, ≥99.9%	

Experimental Protocol: Preparing a 10 mM Isogambogenic Acid Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Isogambogenic acid** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **Isogambogenic acid** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- Pre-weighing Preparations:
 - Allow the vial of **Isogambogenic acid** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture.
 - Ensure the analytical balance is calibrated and level.
- Weighing **Isogambogenic Acid**:
 - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
 - Carefully weigh out 6.31 mg of **Isogambogenic acid** into the tared microcentrifuge tube. (Calculation: $10 \text{ mmol/L} \times 1 \text{ mL} \times 630.778 \text{ g/mol} = 0.630778 \text{ mg/mL}$; for 1 mL, this is approximately 6.31 mg).
- Dissolution in DMSO:
 - Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed **Isogambogenic acid**.
 - Tightly cap the tube.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the **Isogambogenic acid** is completely dissolved. A clear, pale yellow solution should be obtained.

- Visually inspect the solution against a light source to ensure no undissolved particles remain. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

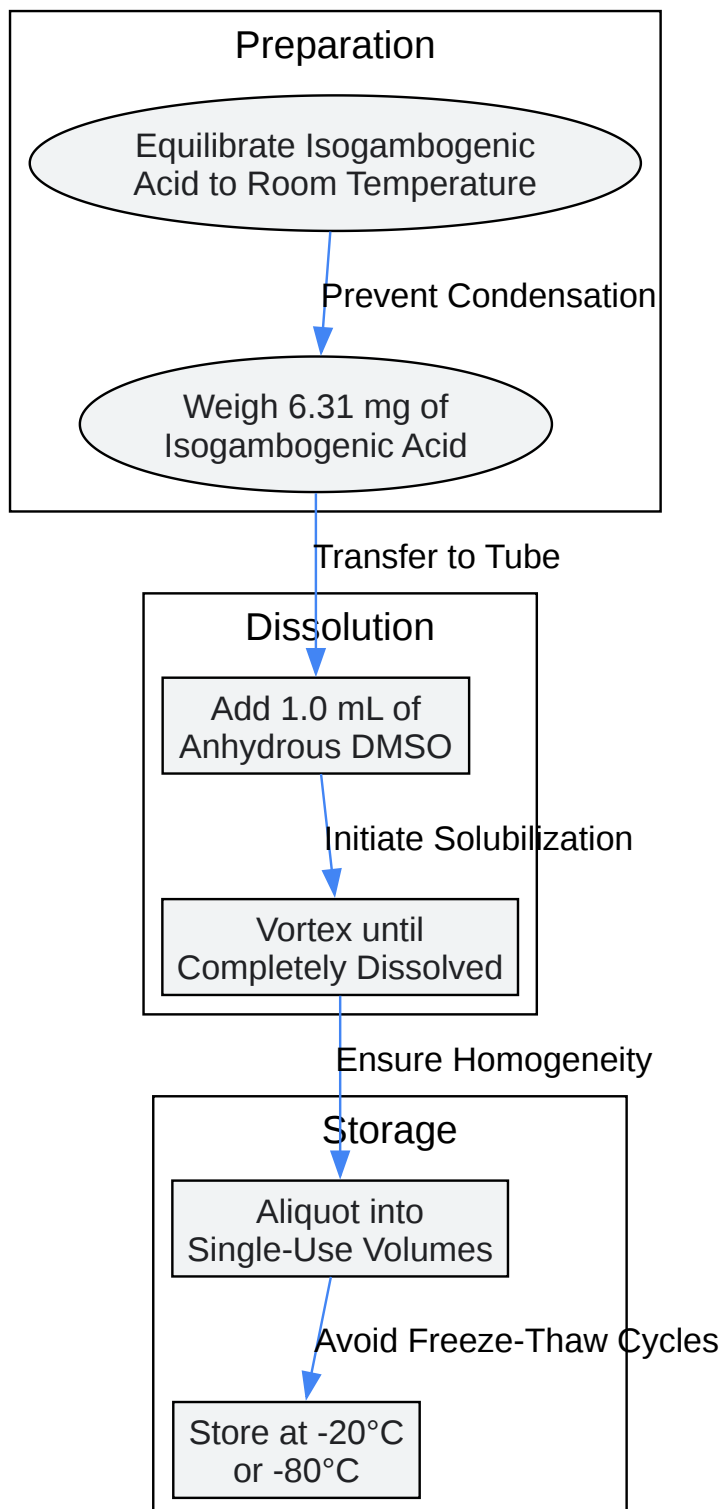
Note on Working Solutions:

For cell-based assays, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity. This requires serial dilutions of the stock solution in the appropriate cell culture medium. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

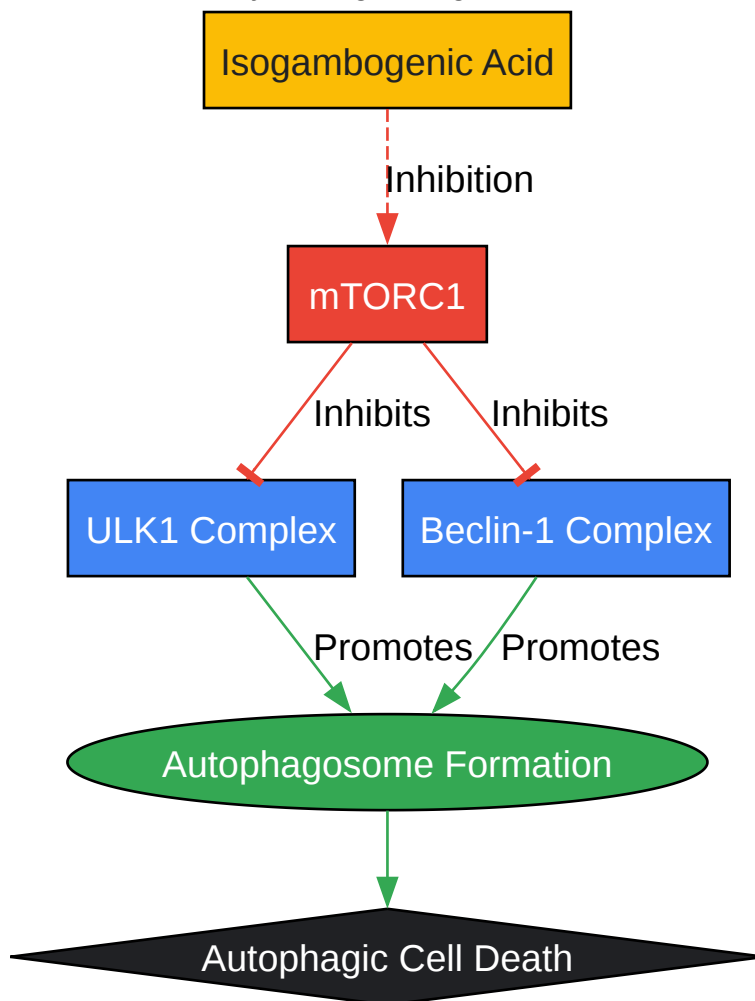
Visualizations

Experimental Workflow

Workflow for Preparing Isogambogenic Acid Stock Solution



Simplified mTOR Pathway in Isogambogenic Acid-Induced Autophagy



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